

Personal protective equipment for handling TVB-3664

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Compound of Interest

Compound Name: TVB-3664

Cat. No.: B611515

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Essential Safety and Handling Guide for TVB-3664

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TVB-3664**. It offers procedural, step-by-step guidance for safe operational use and disposal, ensuring user safety and regulatory compliance.

Hazard Identification and Classification

TVB-3664 is a potent and selective inhibitor of fatty acid synthase (FASN).[1][2][3][4][5][6][7] According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **TVB-3664** is classified as follows:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[8]
- Acute Aquatic Toxicity (Category 1), H400: Very toxic to aquatic life.[8]
- Chronic Aquatic Toxicity (Category 1), H410: Very toxic to aquatic life with long-lasting effects.[8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety. The required PPE is determined by a risk assessment of the specific procedures being performed.[9]

| Protection Type | Required PPE | Specifications |
|--------------------------|---|--|
| Hand Protection | Nitrile gloves | Ensure gloves are compatible with the chemicals being used and change them frequently, especially if contaminated. |
| Eye Protection | Safety glasses with side shields or goggles | Must provide protection from splashes of chemicals or liquids. [9] |
| Skin and Body Protection | Laboratory coat | Should be worn at all times in the laboratory to protect from spills. |
| Respiratory Protection | Not generally required for handling small quantities in a well-ventilated area. | Use a NIOSH-approved respirator if aerosols may be generated or if working in a poorly ventilated space. |

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **TVB-3664** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with eyes and skin.[\[8\]](#)
- Avoid the formation of dust and aerosols.[\[8\]](#)
- Use only in areas with appropriate exhaust ventilation.[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Wash skin thoroughly after handling.[\[8\]](#)

Storage:

- Short-term (days to weeks): Store at 0 - 4°C in a dry, dark place.[1]
- Long-term (months to years): Store at -20°C as a powder.[1][2]
- In solvent: Store at -80°C.[2][3][8]
- Keep the container tightly sealed in a cool, well-ventilated area.[8]
- Keep away from direct sunlight and sources of ignition.[8]

Emergency Procedures

In the event of an emergency, follow these first-aid measures and immediately seek medical attention.

| Exposure Route | First-Aid Measures |
|----------------|--|
| Eye Contact | Remove contact lenses. Immediately flush eyes with large amounts of water, separating eyelids to ensure adequate flushing. Call a physician promptly.[8] |
| Skin Contact | Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[8] |
| Inhalation | Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[8] |
| Ingestion | Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[8] |

Spill Response:

- Evacuate the area.
- Wear appropriate PPE.

- Absorb the spill with an inert material (e.g., sand, vermiculite).
- Collect the spillage and place it in a sealed container for disposal.[8]
- Clean the spill area thoroughly.

Disposal Plan

Dispose of **TVB-3664** and its containers in accordance with local, state, and federal regulations. This material is very toxic to aquatic life with long-lasting effects, so avoid release to the environment.[8]

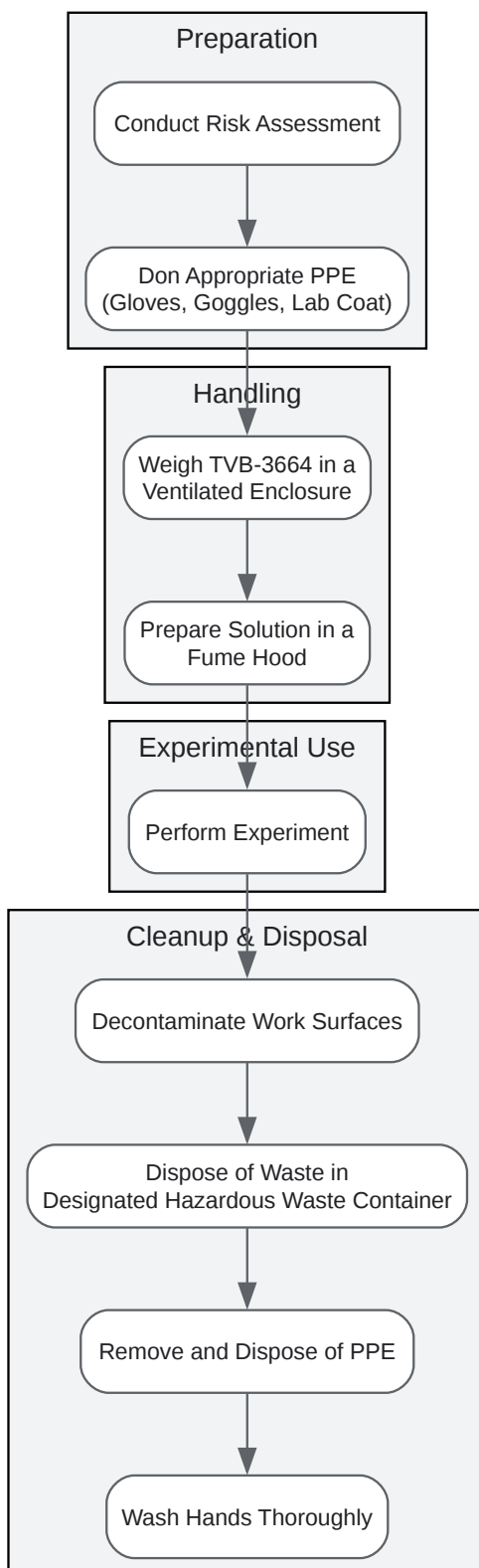
- Unused Product: Dispose of contents/container to an approved waste disposal plant.[8]
- Contaminated Materials: Any materials that have come into contact with **TVB-3664** should be treated as hazardous waste and disposed of accordingly.

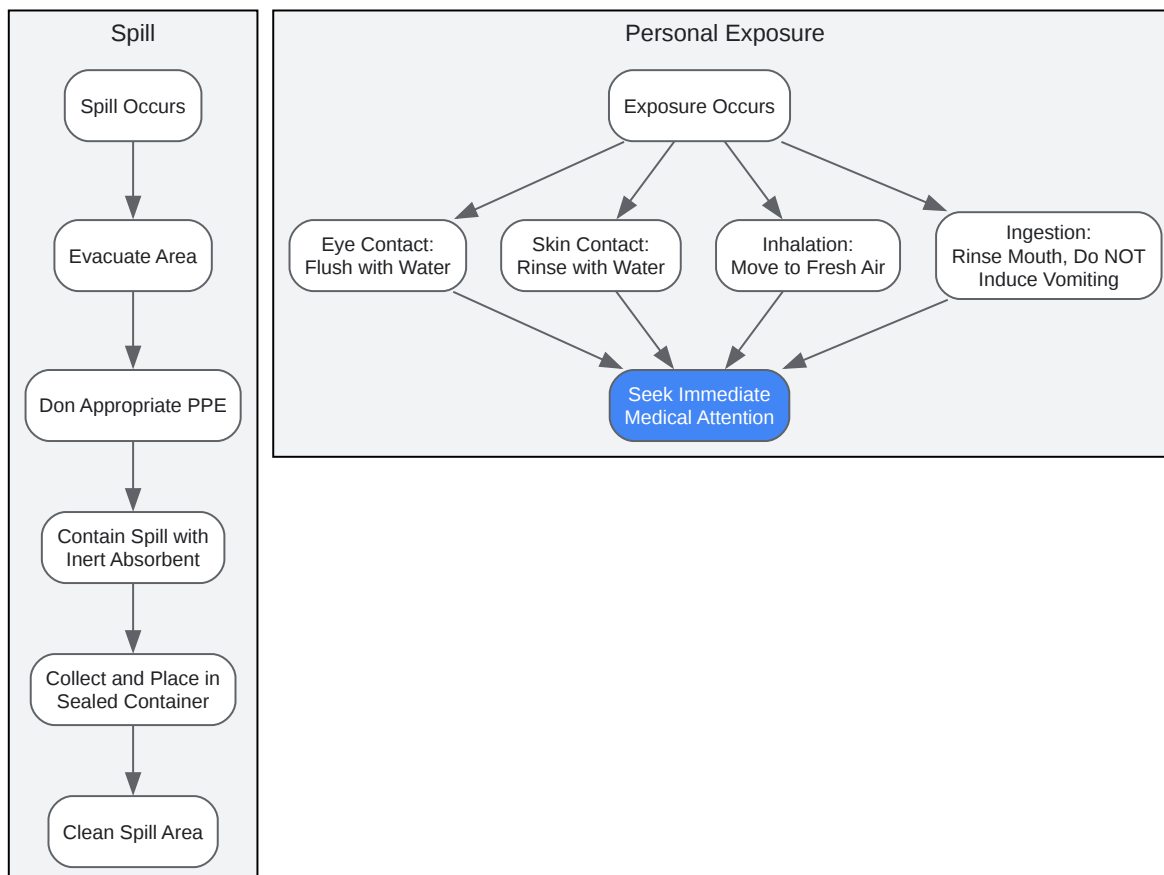
Chemical and Physical Properties

| Property | Value |
|------------------|---|
| Chemical Formula | C ₂₅ H ₂₃ F ₃ N ₄ O ₂ [1][8] |
| Molecular Weight | 468.48 g/mol [1] |
| Appearance | Solid[5] |
| Purity | ≥98%[2] |
| Solubility | DMSO: 94 mg/mL (200.65 mM)[4] |

Visual Guides

Operational Workflow for Handling TVB-3664





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References

- 1. medkoo.com [medkoo.com]
- 2. TVB-3664 | FASN inhibitor | CAS# 2097262-58-1 | TVB3664 | InvivoChem [invivochem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. TVB3664 | FASN inhibitor | Probechem Biochemicals [probechem.com]
- 6. TVB-3664 | FASN Inhibitor | TargetMol [targetmol.com]
- 7. TVB-3664 - MedChem Express [bioscience.co.uk]
- 8. TVB-3664|2097262-58-1|MSDS [dcchemicals.com]
- 9. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
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